

Tetrabutylammonium fluoride hydrate CAS number and molecular weight

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Compound of Interest

Compound Name:

Tetrabutylammonium fluoride
hydrate

Cat. No.:

B1357175

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In-Depth Technical Guide to Tetrabutylammonium Fluoride Hydrate

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the properties, applications, and handling of tetrabutylammonium fluoride (TBAF) hydrate.

Core Chemical and Physical Properties

Tetrabutylammonium fluoride hydrate is a quaternary ammonium salt with the chemical formula [CH₃(CH₂)₃]₄NF·xH₂O. It is widely utilized in organic synthesis as a source of the fluoride ion and as a base. The properties of TBAF can vary depending on the degree of hydration.



Property	Value	Reference
CAS Number	22206-57-1	[1][2][3]
Molecular Formula	C16H38FNO	
Molecular Weight (Anhydrous)	261.46 g/mol	[3]
Molecular Weight (Hydrate)	Varies with water content. 327.23 g/mol has also been reported.[1]	
Appearance	Yellow solid	
Melting Point	62-63 °C	[3]
Purity	Typically >98%	[1]

Note: A common form is the trihydrate, with CAS number 87749-50-6 and a molecular weight of 315.51 g/mol .[4][5]

Applications in Research and Development

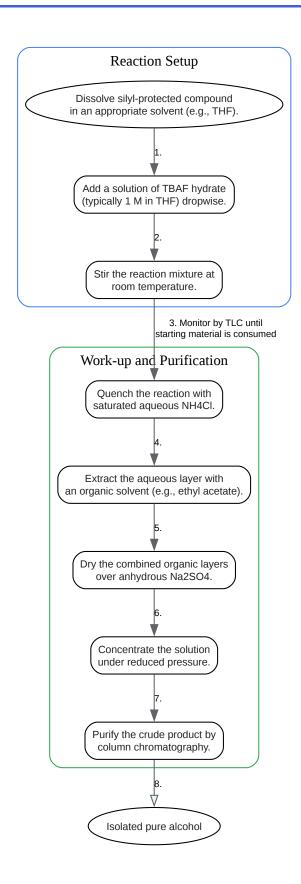
Tetrabutylammonium fluoride hydrate is a versatile reagent in organic chemistry, primarily known for its role in the removal of silyl ether protecting groups. Its utility also extends to acting as a catalyst and a source of fluoride for fluorination reactions.

Deprotection of Silyl Ethers

The most common application of TBAF is in the cleavage of silyl ethers, which are frequently used to protect hydroxyl groups during multi-step organic syntheses. The fluoride ion's high affinity for silicon drives this reaction.

An illustrative experimental workflow for a typical deprotection reaction is provided below.





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Workflow for Silyl Ether Deprotection using TBAF Hydrate.



Experimental Protocol: Desilylation

A representative protocol for the desilylation of a silyl ether is as follows:

- Dissolution: Dissolve the silyl ether substrate in anhydrous tetrahydrofuran (THF) to a concentration of approximately 0.1 M.
- Addition of TBAF: To this solution, add 1.1 equivalents of a 1.0 M solution of tetrabutylammonium fluoride hydrate in THF dropwise at room temperature.
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Quenching: Upon completion, quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 20 mL).
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the resulting crude product by flash column chromatography on silica gel to yield the desired alcohol.

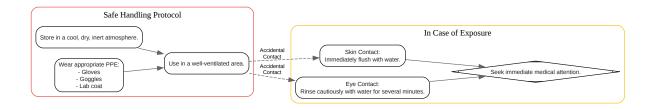
Safety and Handling

Tetrabutylammonium fluoride hydrate is a hazardous substance and should be handled with appropriate safety precautions.



Hazard	Precaution	
Corrosive	Causes severe skin burns and eye damage.	
Handling	Wear protective gloves, protective clothing, eye protection, and face protection.	
Storage	Store in a tightly sealed container under an inert atmosphere in a cool, dry place away from heat and direct sunlight.	
First Aid (Eyes)	In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.	

The logical relationship for handling and safety is outlined in the diagram below.



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Safety and Emergency Response for TBAF Hydrate.

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